

A Comparative Guide to Acetyl Tetrapeptide-22 and Established Anti-Inflammatory Peptides

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Compound of Interest

Compound Name: Acetyl tetrapeptide-22

Cat. No.: B15598992

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In the landscape of therapeutic peptides, the quest for potent and specific anti-inflammatory agents is paramount. This guide provides a comprehensive benchmark of **Acetyl tetrapeptide-22** against a selection of established anti-inflammatory peptides, offering a comparative analysis of their mechanisms, efficacy, and the experimental frameworks used for their evaluation.

Introduction to Anti-Inflammatory Peptides

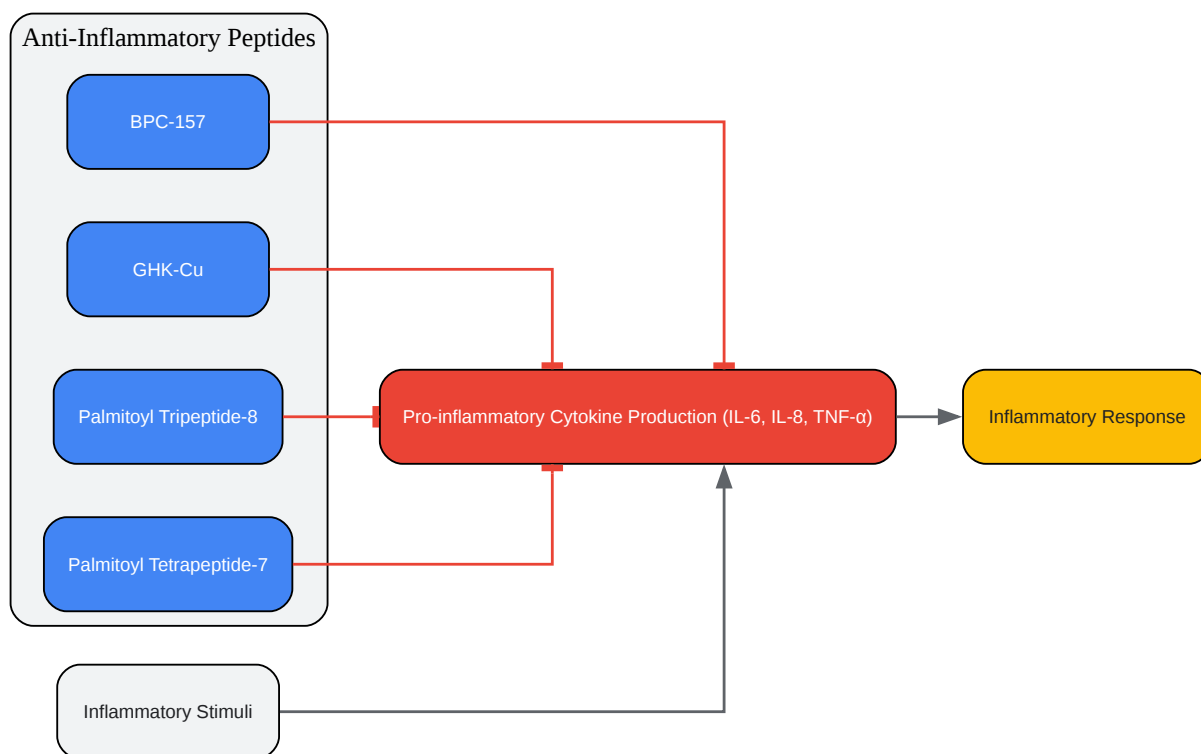
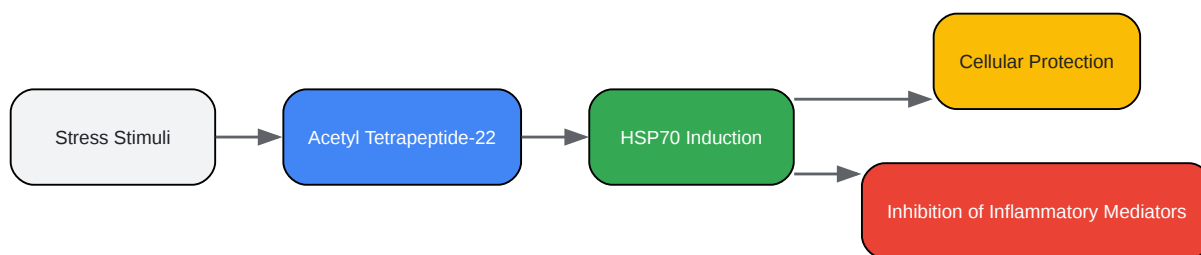
Inflammation is a complex biological response implicated in numerous dermatological and systemic conditions. Peptides, with their high specificity and favorable safety profile, represent a promising class of therapeutics for modulating the inflammatory cascade. This guide focuses on **Acetyl tetrapeptide-22** and compares its profile with Palmitoyl Tetrapeptide-7, Palmitoyl Tripeptide-8, Copper Tripeptide-1 (GHK-Cu), and BPC-157.

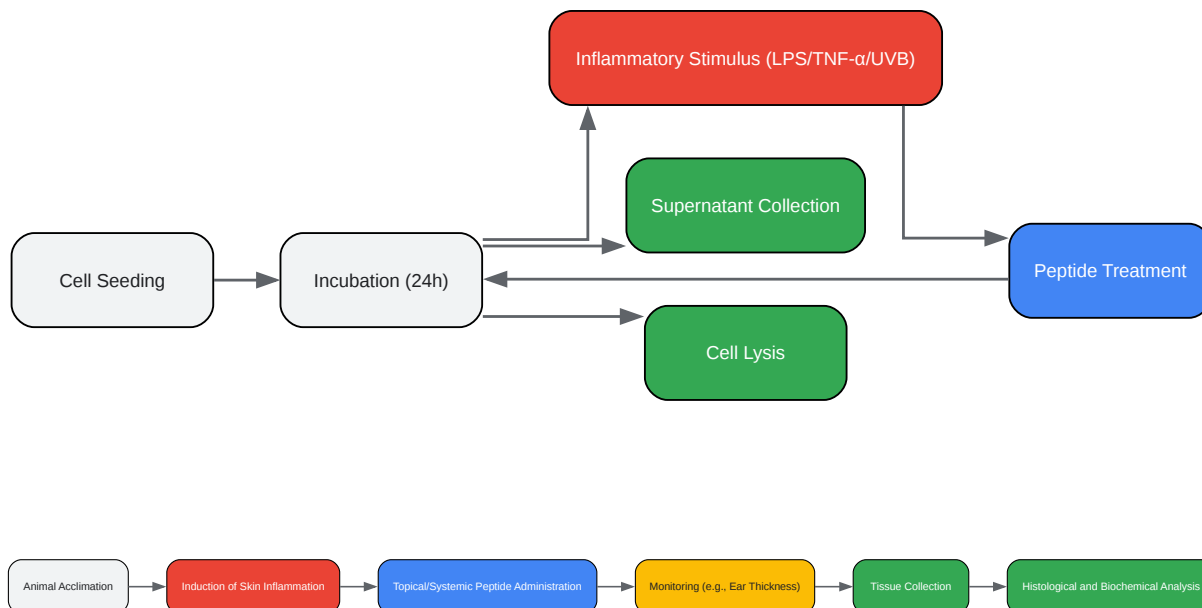
Mechanism of Action and Signaling Pathways

A fundamental understanding of the molecular pathways targeted by these peptides is crucial for their effective application and development.

Acetyl Tetrapeptide-22: This synthetic peptide is known to exert its primary anti-inflammatory and cytoprotective effects by inducing the expression of Heat Shock Protein 70 (HSP70)[1][2].

HSP70 is a molecular chaperone that plays a critical role in protecting cells from stress and inhibiting inflammatory responses[1][2].





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References

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